

A-Z Data-Driven Comparison Guides for Drug Development Professionals

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Compound of Interest

Compound Name: *Methyl 2-iodo-5-methylbenzoate*

CAS No.: *103440-52-4*

Cat. No.: *B010209*

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Guide to the Qualification and Use of **Methyl 2-iodo-5-methylbenzoate** as a Reference Standard

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Abstract

This guide provides a comprehensive framework for the qualification and application of **Methyl 2-iodo-5-methylbenzoate** as a reference standard in research and pharmaceutical development. Recognizing that this compound is not a primary compendial standard, this document outlines the necessary steps to establish it as a well-characterized in-house or secondary reference standard. We will delve into its synthesis, characterization, and analytical methodologies, providing a comparative analysis against the rigorous requirements for reference materials set forth by regulatory bodies. Detailed experimental protocols and data interpretation strategies are presented to ensure scientific integrity and regulatory compliance.

Introduction: The Critical Role of Reference Standards in Drug Development

Reference standards are highly purified and well-characterized substances that serve as a basis for comparison in analytical testing.[1][2] They are fundamental to ensuring the identity, strength, quality, and purity of drug substances and products.[2] The United States Pharmacopeia (USP) defines reference standards as "highly characterized specimens of drug substances, excipients, reportable impurities, degradation products, compendial reagents, and performance calibrators".[2][3]

While primary reference standards are available from official sources like USP, European Pharmacopoeia (EP), and others, researchers and developers often encounter the need for reference standards for novel compounds, impurities, or intermediates that are not commercially available as such.[4] In these instances, the qualification of a secondary or in-house reference standard becomes a critical activity.[5][6] This guide will use **Methyl 2-iodo-5-methylbenzoate** as a case study to illustrate this qualification process.

Physicochemical Properties of Methyl 2-iodo-5-methylbenzoate

A thorough understanding of the physicochemical properties of a candidate reference standard is the foundation of its qualification.

Property	Value	Source
Chemical Formula	C ₉ H ₉ IO ₂	
Molecular Weight	276.07 g/mol	
CAS Number	103440-52-4	
Appearance	Liquid	
Density	1.674 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.596	
Boiling Point	105°C/0.6mmHg	[7]
Storage	2-8°C	

Synthesis and Purification of Methyl 2-iodo-5-methylbenzoate

The journey to a qualified reference standard begins with its synthesis and purification to the highest possible level.[2] While various synthetic routes exist for iodinated aromatic compounds, a common pathway to **Methyl 2-iodo-5-methylbenzoate** involves the esterification of its corresponding carboxylic acid, 2-iodo-5-methylbenzoic acid.

Synthesis of 2-iodo-5-methylbenzoic acid

A typical synthesis involves the diazotization of 2-amino-5-methylbenzoic acid followed by a Sandmeyer-type reaction with potassium iodide.[8]

Experimental Protocol: Synthesis of 2-iodo-5-methylbenzoic acid

- Suspend 2-amino-5-methylbenzoic acid (1.0 eq) in a mixture of water, acetone, and concentrated HCl at 0 °C.
- Add a solution of sodium nitrite (2.0 eq) in water dropwise while maintaining the temperature at 0 °C.
- Stir the reaction mixture for 2 hours at 0 °C.
- Add potassium iodide (2.0 eq) to the mixture and stir for 30 minutes at 0 °C.
- Heat the reaction to 90 °C for 10 minutes, then cool to room temperature.
- Extract the product with an organic solvent such as chloroform.
- Wash the organic layer with a saturated aqueous solution of sodium thiosulfate and then with water.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography.[8]

Esterification to Methyl 2-iodo-5-methylbenzoate

The purified 2-iodo-5-methylbenzoic acid can then be esterified to yield the final product.

Experimental Protocol: Fischer Esterification

- Dissolve 2-iodo-5-methylbenzoic acid (1.0 eq) in an excess of methanol.
- Add a catalytic amount of a strong acid (e.g., sulfuric acid).
- Reflux the mixture for several hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, neutralize the reaction mixture.
- Remove the excess methanol under reduced pressure.
- Extract the product with a suitable organic solvent.
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield the crude methyl ester.
- Purify the product by vacuum distillation or column chromatography to achieve the desired purity.

Qualification of Methyl 2-iodo-5-methylbenzoate as a Reference Standard

The qualification process involves a comprehensive set of analytical tests to confirm the identity, purity, and potency of the candidate standard.^[5] This process should be guided by principles outlined in ICH Q7 and other regulatory guidance documents.^{[5][9]}

Identity Confirmation

A battery of spectroscopic techniques should be employed to unequivocally confirm the structure of **Methyl 2-iodo-5-methylbenzoate**.

Workflow for Identity Confirmation

Caption: Workflow for the identity confirmation of a candidate reference standard.

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): Provides detailed information about the molecular structure, including the number and connectivity of protons and carbons.
- Fourier-Transform Infrared (FTIR) Spectroscopy: Confirms the presence of key functional groups, such as the ester carbonyl and aromatic rings.
- Mass Spectrometry (MS): Determines the molecular weight of the compound and provides fragmentation patterns that can further support its identity.[\[10\]](#)

Purity Assessment

Purity is the most critical attribute of a reference standard. A combination of chromatographic and other analytical techniques should be used to assess purity and identify and quantify any impurities.

Comparison of Chromatographic Techniques for Purity Assessment

Technique	Principle	Advantages	Considerations
High-Performance Liquid Chromatography (HPLC)	Separation based on polarity	High resolution, sensitive, suitable for non-volatile compounds	Method development can be time-consuming
Gas Chromatography (GC)	Separation based on volatility and polarity	High efficiency, suitable for volatile and semi-volatile compounds	Compound must be thermally stable
Thin-Layer Chromatography (TLC)	Simple, rapid screening	Low cost, easy to perform	Lower resolution compared to HPLC and GC

Experimental Protocol: Purity Determination by HPLC-UV

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid) is a common starting point for iodinated aromatic compounds. Care should be taken as formic acid can sometimes induce deiodination in the mass spectrometer source.[\[10\]](#)
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Detection: UV at a suitable wavelength (e.g., 254 nm).
- Quantification: Purity is typically determined by area percent, assuming all impurities have a similar response factor to the main peak. For higher accuracy, relative response factors for known impurities should be determined.

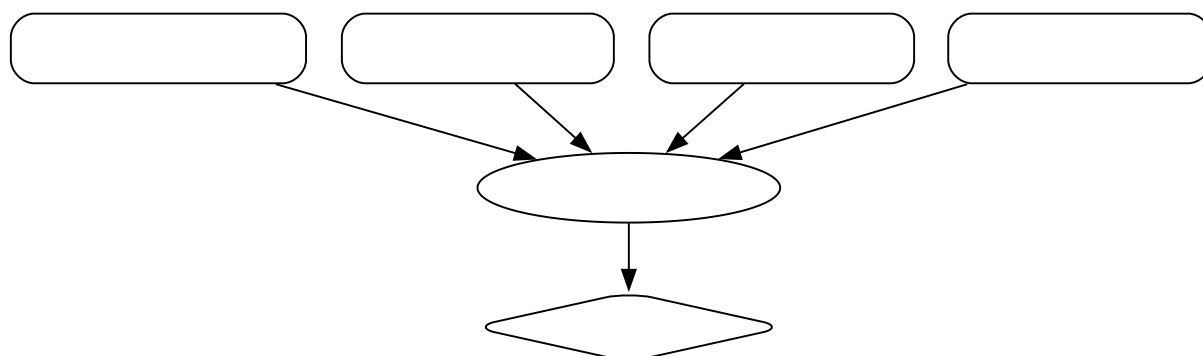
Potency Assignment

Potency is the measure of the active component in the reference standard. It is typically determined by a mass balance approach, accounting for all significant impurities.

Potency Calculation (Mass Balance)

Potency (%) = 100% - (% Water Content) - (% Residual Solvents) - (% Non-volatile Residue) - (% Impurities)

Workflow for Potency Assignment



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Caption: Workflow for assigning the potency of a reference standard.

- Water Content: Determined by Karl Fischer titration.
- Residual Solvents: Assessed by headspace gas chromatography (GC-HS).
- Non-volatile Residue/Inorganic Impurities: Measured by thermogravimetric analysis (TGA) or sulfated ash testing.

Comparison with Alternative Reference Standards

In the absence of a primary standard for **Methyl 2-iodo-5-methylbenzoate**, a comparison can be made against a well-characterized, structurally related compound or a commercially available analytical standard of a different purity grade.

Feature	In-house Qualified Methyl 2-iodo-5-methylbenzoate	Commercially Available (e.g., 95% purity)	Structurally Related Primary Standard (Hypothetical)
Traceability	Traceable to in-house characterization data	Traceable to the manufacturer's Certificate of Analysis	Traceable to a pharmacopeia (e.g., USP)
Purity	High purity (typically >99.5%)	Lower, specified purity (e.g., 95%)	Very high, rigorously established purity
Characterization	Extensively characterized (NMR, MS, IR, etc.)	Basic characterization provided	Exhaustively characterized by multiple independent labs
Cost	High initial investment in time and resources	Lower initial cost	High purchase cost
Regulatory Acceptance	Requires full documentation and justification	May not be suitable for GMP applications	Readily accepted by regulatory agencies

Stability and Storage

A stability study should be conducted to establish the appropriate storage conditions and re-test date for the qualified reference standard.

Experimental Protocol: Reference Standard Stability Study

- Store aliquots of the reference standard under various conditions (e.g., 2-8°C, room temperature, accelerated conditions like 40°C/75% RH).
- At predetermined time points (e.g., 0, 3, 6, 12 months), test the samples for purity and potency.
- Analyze the data for any degradation trends.

- Establish a re-test date based on the stability data.

Documentation and Certification

All data generated during the qualification process must be meticulously documented in a comprehensive report. This report serves as the Certificate of Analysis for the in-house reference standard.

Essential Components of a Reference Standard Certificate of Analysis:

- Name and lot number of the material
- Physicochemical properties
- Results of all identity tests (with spectra)
- Results of all purity and impurity tests (with chromatograms)
- Water content and residual solvent data
- Assigned potency and its uncertainty
- Storage conditions
- Re-test date
- Signature of authorized personnel

Conclusion

While **Methyl 2-iodo-5-methylbenzoate** is not an established primary reference standard, it can be rigorously qualified for in-house use. This process, grounded in sound analytical science and guided by regulatory principles, is essential for ensuring the quality and reliability of analytical data in research and drug development. By following the comprehensive approach outlined in this guide, scientists can confidently establish and utilize in-house reference standards, thereby enabling robust and accurate analytical testing throughout the product lifecycle.

References

- General Chapters: <11> USP REFERENCE STANDARDS. (n.d.). uspbpep.com. Retrieved from [\[Link\]](#)
- ResolveMass Laboratories Inc. (2025, September 29). How to Qualify Secondary Reference Standards to Ensure Compliance (ICH Q2/Q6B/Q7A Guidelines). Retrieved from [\[Link\]](#)
- PrepChem.com. (n.d.). Synthesis of 2-iodo-5-methyl-benzoic acid. Retrieved from [\[Link\]](#)
- PubMed. (2013, November 15). Deiodination of iodinated aromatic compounds with electrospray ionization mass spectrometry. Retrieved from [\[Link\]](#)
- EDQM & USP. (2023, October 10). Joint EDQM USP Secondary standards Considerations in traceability to pharmacopoeial standards. Retrieved from [\[Link\]](#)
- De Stefano, A. J. (2019, March 6). Are We Embracing FDA's Messages?. Contract Pharma. Retrieved from [\[Link\]](#)
- Symtera Analytics. (n.d.). How To Handle Primary and Secondary Reference Standards in A Quality Control (QC) Laboratory?. Retrieved from [\[Link\]](#)
- Chromatography Forum. (2013, September 27). secondary reference standard qualification. Retrieved from [\[Link\]](#)
- U.S. Food and Drug Administration. (2022, September 6). Physical Standards and Reference Materials. Retrieved from [\[Link\]](#)
- Pharmaceutical Technology. (2009, April 2). Reference-Standard Material Qualification. Retrieved from [\[Link\]](#)

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- [1. uspbpep.com](https://uspbpep.com) [uspbpep.com]
- [2. pharmtech.com](https://pharmtech.com) [pharmtech.com]
- [3. <11> USP REFERENCE STANDARDS](https://drugfuture.com) [drugfuture.com]
- [4. How To Handle Primary and Secondary Reference Standards?](https://symteraanalytics.com) [symteraanalytics.com]
- [5. resolvemass.ca](https://resolvemass.ca) [resolvemass.ca]
- [6. edqm.eu](https://edqm.eu) [edqm.eu]
- [7. Methyl 2-iodo-5-methylbenzoate | 103440-52-4](https://chemicalbook.com) [chemicalbook.com]
- [8. 2-iodo-5-methylbenzoic acid synthesis](https://chemicalbook.com) - chemicalbook [chemicalbook.com]
- [9. contractpharma.com](https://contractpharma.com) [contractpharma.com]
- [10. Deiodination of iodinated aromatic compounds with electrospray ionization mass spectrometry](https://pubmed.ncbi.nlm.nih.gov) - PubMed [pubmed.ncbi.nlm.nih.gov]
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